

N-Boc-5-Hydroxyindoline CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Boc-5-Hydroxyindoline

Cat. No.: B070838

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Key Properties of N-Boc-5-Hydroxyindoline

This document provides essential information regarding the chemical compound **N-Boc-5-Hydroxyindoline**, focusing on its Chemical Abstracts Service (CAS) number and molecular weight. This compound is a protected form of 5-hydroxyindoline, commonly used as a building block in organic synthesis, particularly in the development of pharmaceutical agents.

Chemical Identity

N-Boc-5-Hydroxyindoline, also known by its IUPAC name tert-butyl 5-hydroxy-2,3-dihydroindole-1-carboxylate, is a derivative of indoline.^[1] The "N-Boc" designation indicates that a tert-butyloxycarbonyl (Boc) protecting group is attached to the nitrogen atom of the indoline ring. This protecting group strategy is crucial in multi-step syntheses to prevent unwanted reactions at the nitrogen atom.

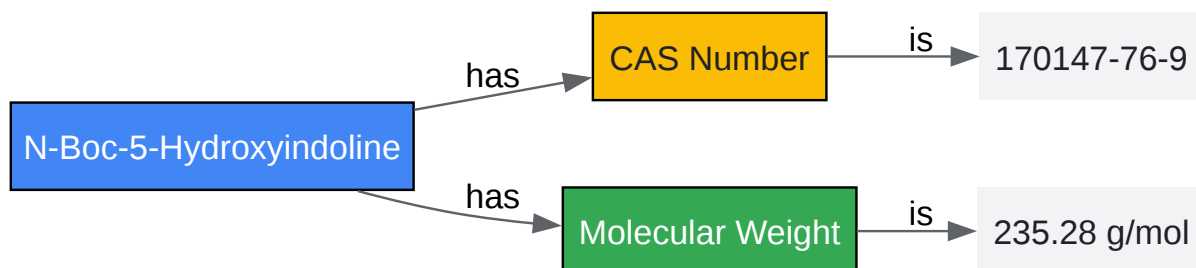
Core Data

The fundamental chemical data for **N-Boc-5-Hydroxyindoline** is summarized in the table below. This information is critical for researchers for stoichiometric calculations in reactions, analytical characterization, and regulatory documentation.

Property	Value
CAS Number	170147-76-9
Molecular Formula	C ₁₃ H ₁₇ NO ₃
Molecular Weight	235.28 g/mol [2][3] (or 235.2790 g/mol [4])

Logical Relationship of Chemical Identifiers

The following diagram illustrates the direct relationship between the common name of the compound and its primary identifiers.



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Caption: Relationship between **N-Boc-5-Hydroxyindoline** and its key identifiers.

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References

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